

A Mechanistic Showdown: SulfoxFluor vs. Deoxo-Fluor for Deoxyfluorination

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Compound of Interest

Compound Name: **SulfoxFluor**

Cat. No.: **B6592572**

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In the realm of modern synthetic chemistry, the strategic introduction of fluorine atoms can dramatically alter the properties of a molecule, enhancing its metabolic stability, binding affinity, and lipophilicity. This has made deoxyfluorination, the conversion of alcohols to alkyl fluorides, a cornerstone transformation in drug discovery and materials science. Among the arsenal of reagents available for this purpose, **SulfoxFluor** and Deoxo-Fluor have emerged as prominent players. This guide provides a detailed, data-driven comparison of their mechanisms, performance, and practical considerations to aid researchers in selecting the optimal reagent for their synthetic challenges.

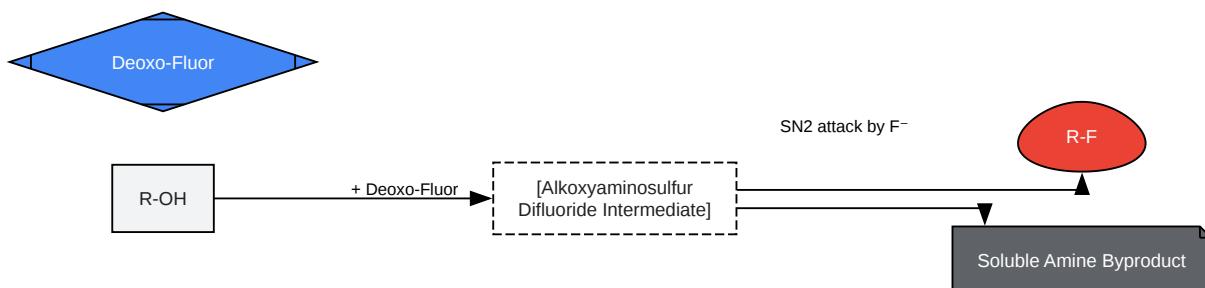
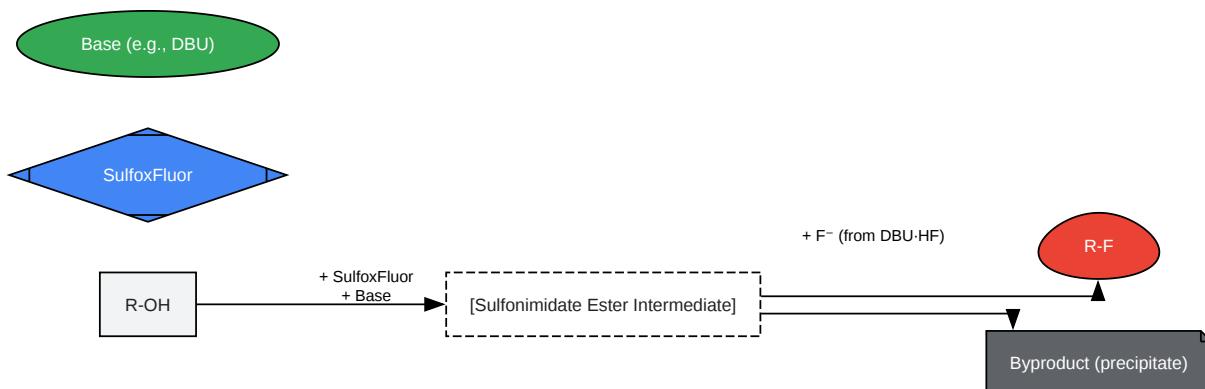
At a Glance: Key Differences

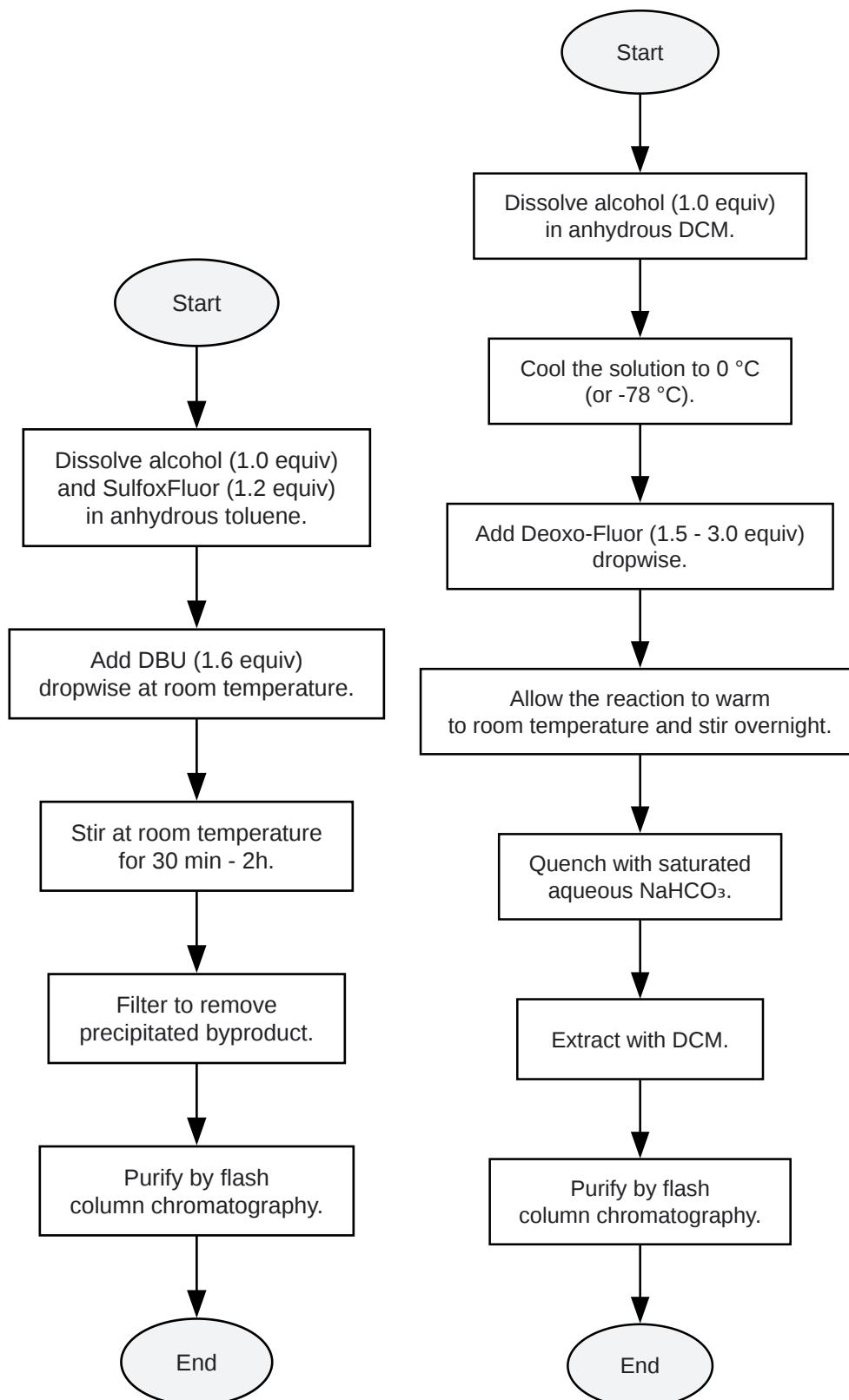
Feature	SulfoxFluor	Deoxo-Fluor
Reagent Type	Crystalline Solid	Clear Yellow Liquid
Thermal Stability	Bench-stable	More thermally stable than DAST
Primary Byproduct	N-tosyl-4-chlorobenzenesulfonamide ammonium salt (precipitate)	N,N-bis(2-methoxyethyl)amine (soluble)
Byproduct Interference	Minimal, easily filtered	Can react with acyl fluoride intermediates
Reaction Speed	Rapid, often at room temperature	Generally requires cooling (0 °C to -78 °C) then warming to RT
Selectivity	High fluorination/elimination selectivity	Can lead to elimination byproducts

Mechanistic Insights: A Tale of Two Pathways

The divergent reactivity of **SulfoxFluor** and Deoxo-Fluor stems from their distinct mechanistic pathways.

SulfoxFluor: The reaction of **SulfoxFluor** with an alcohol, facilitated by a base such as DBU, proceeds through a highly electrophilic sulfonimidate ester intermediate. This intermediate then undergoes a rapid SN₂ displacement by the fluoride ion to yield the desired alkyl fluoride. The byproduct, an ammonium salt of N-tosyl-4-chlorobenzenesulfonamide, conveniently precipitates out of the reaction mixture, simplifying purification.[\[1\]](#)



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References

- 1. sioc.cas.cn [sioc.cas.cn]
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